# 4-Methoxy-4-methyl-2-pentanol: Technical Guide to Research Frontiers

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*Compound of Interest*

| | |
|---|---|
| *Compound Name:* | *4-Methoxy-4-methyl-2-pentanol* |
| *CAS No.:* | *141-73-1* |
| *Cat. No.:* | *B086042* |

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A Strategic Analysis of "Pent-Oxol" Derivatives in Green Chemistry, Lithography, and Asymmetric Synthesis

## Executive Summary

**4-Methoxy-4-methyl-2-pentanol** (CAS: 141-73-1), historically known as Pent-Oxol, represents a unique structural class of glycol ether analogs characterized by a gem-dimethyl substitution alpha to the ether linkage.[1] Unlike linear glycol ethers (e.g., 2-methoxyethanol), which have faced severe regulatory restrictions due to reproductive toxicity, the branched structure of **4-Methoxy-4-methyl-2-pentanol** offers a theoretical metabolic shield, potentially preventing the formation of toxic alkoxyacetic acid metabolites.[1]

This guide outlines three high-value research vectors for this compound: Next-Generation Green Solvents, Semiconductor Lithography, and Chiral Building Blocks.[1] It moves beyond standard solvent applications to explore the molecule's steric and electronic properties in high-precision environments.[1]

## Part 1: Physicochemical Profile & Synthesis

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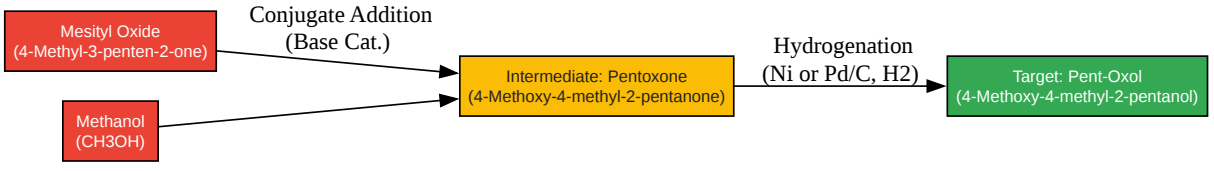
## Structural Identity

The molecule features a pentanol backbone with a methoxy group and two methyl groups at the C4 position.[1][2][3][4][5][6] This "gem-dimethyl" effect creates significant steric bulk around the ether oxygen, influencing both its chemical stability and solvation shell dynamics.[1]

| Property | Value | Relevance |
|---|---|---|
| CAS Number | 141-73-1 | Unique Identifier |
| Molecular Formula | C7H16O2 | MW: 132.20 g/mol |
| Boiling Point | ~173°C | High-boiler; suitable for coatings/baking processes |
| Density | 0.89 g/mL | Lower density than water; phase separation potential |
| Solubility | Amphiphilic | Soluble in alcohols, ketones, ethers; limited water solubility |
| Chirality | Yes (C2) | Exists as (R) and (S) enantiomers |

## Industrial Synthesis Pathway

The synthesis typically proceeds via the addition of methanol to Mesityl Oxide, followed by hydrogenation.[1] This pathway is atom-economical and utilizes readily available petrochemical feedstocks.[1]




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Figure 1: Industrial synthesis route from Mesityl Oxide.[1] The intermediate "Pentoxone" is also a valuable solvent.[1]

# Part 2: Core Research Areas

## Research Area 1: Advanced Solvent Engineering (The "Safe" Glycol Ether)

Hypothesis: The steric hindrance provided by the gem-dimethyl group at C4 prevents the enzymatic oxidation of the ether linkage to toxic alkoxyacetic acids (a known metabolic pathway for reprotoxic linear glycol ethers like 2-Methoxyethanol).[1]

Research Directive: Investigate **4-Methoxy-4-methyl-2-pentanol** as a direct replacement for E-series glycol ethers in high-performance coatings and cleaners.

### Experimental Protocol: Hansen Solubility Parameter (HSP) Mapping

To validate its solvent power, researchers must map its position in Hansen space relative to toxic incumbents.[1]

- Selection of Probe Solutes: Select a diverse set of polymers (e.g., Nitrocellulose, Epoxy, PVDF) with known HSP values.[1]
- Dissolution Testing: Prepare 10 wt% solutions of each polymer in **4-Methoxy-4-methyl-2-pentanol**. Agitate for 24h at 25°C.
- Visual Scoring:
  - Score 1: Clear solution (Good Solvent).
  - Score 0: Swollen/Cloudy (Non-Solvent).[1]
- Calculation: Use the sphere method to calculate ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  (Dispersion),

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(Polar), and

(Hydrogen Bonding) parameters.

- Expected Result: High ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  due to the hydroxyl group, but moderate

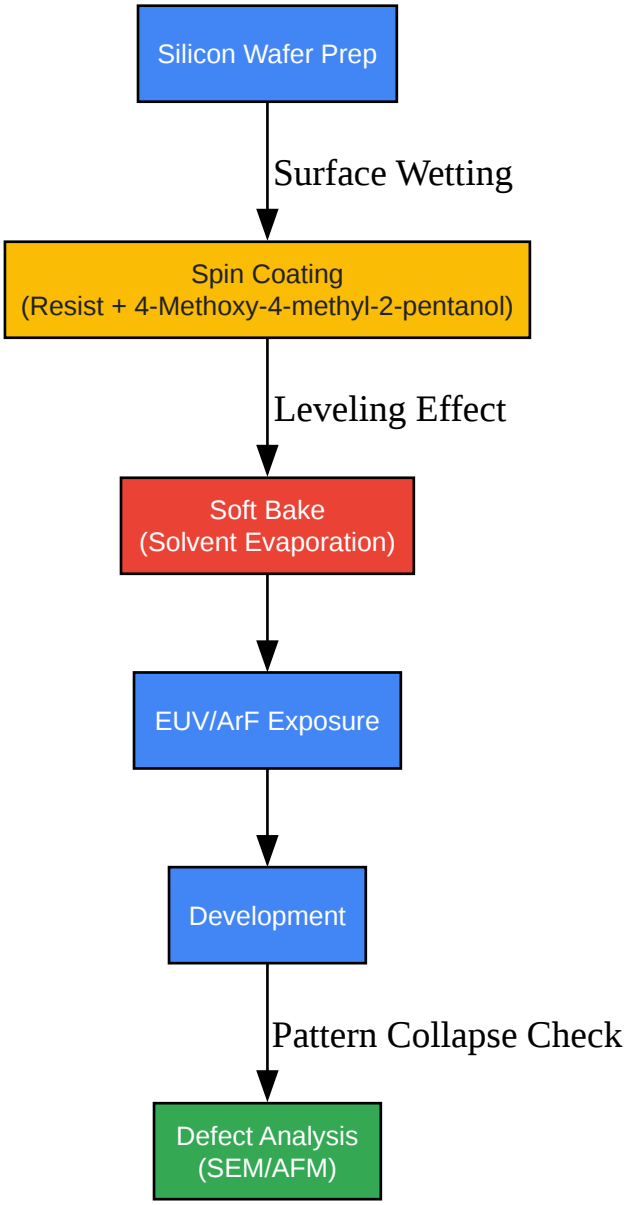
  due to the steric shielding of the ether.

## Research Area 2: Semiconductor Lithography (EUV/ArF Photoresists)

Hypothesis: The amphiphilic nature and high boiling point of **4-Methoxy-4-methyl-2-pentanol** make it an ideal "leveling agent" or rinse solvent for chemically amplified resists (CAR).[1] Its structure may reduce pattern collapse in high-aspect-ratio features by modulating surface tension during the drying phase.[1]

Research Directive: Evaluate the compound as a co-solvent in photoresist formulations or as a post-develop rinse to minimize defect density.[1]

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Figure 2: Integration of **4-Methoxy-4-methyl-2-pentanol** in photolithography. The "Leveling Effect" is the critical research variable.

## Research Area 3: Asymmetric Synthesis & Biocatalysis

Hypothesis: The C2 alcohol center is chiral.[1] The bulky C4 substituent creates a distinct steric difference between the two enantiomers, making this molecule an excellent candidate for lipase-catalyzed kinetic resolution.[1]

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Research Directive: Develop a biocatalytic route to produce optically pure (R)- or (S)-**4-Methoxy-4-methyl-2-pentanol**, which can serve as a chiral scaffold for pharmaceutical synthesis.

### Experimental Protocol: Lipase Screening

- Substrate Preparation: Racemic **4-Methoxy-4-methyl-2-pentanol** (100 mM) in hexane or MTBE.[1]
- Acyl Donor: Vinyl acetate (200 mM).[1]
- Enzyme Panel: Screen lipases: Candida antarctica Lipase B (CAL-B), Pseudomonas cepacia (PS), Thermomyces lanuginosus (TL).[1]
- Reaction: Incubate at 30°C, 200 rpm.
- Monitoring: Analyze aliquots via Chiral GC (e.g., Cyclodex-B column).
- Metric: Calculate Enantiomeric Ratio (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  ). An

  indicates a highly viable industrial process.

## Part 3: Metabolic & Analytical Context

### Metabolomics & Biomarker Potential

Recent metabolomic studies have identified **4-Methoxy-4-methyl-2-pentanol** in biological matrices (e.g., breath condensate of Cystic Fibrosis patients, fermented food products).[1]

- Significance: It is likely an exogenous volatile organic compound (VOC) derived from environmental exposure or specific metabolic processing of dietary branched-chain lipids.[1]
- Correction: Contrary to some automated database snippets, there is no evidence that this specific alcohol is a pharmacological agent for "5-HT depletion" (this effect is associated with p-chlorophenylalanine derivatives).[1] Researchers must distinguish it from PCPA esters.[1]

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## Analytical Standard Verification

For all described experiments, purity must be verified using GC-MS.

- Column: DB-Wax or equivalent polar column.[1]
- Retention Index: ~1400-1500 (Polar).[1]
- Mass Spectrum: Look for characteristic fragmentation of the gem-dimethyl group (m/z 59 for acetone-like fragment or m/z 73 for methoxy-isopropyl).[1]

## References


- PubChem. (2025).[1][7] Compound Summary: **4-Methoxy-4-methyl-2-pentanol** (CAS 141-73-1).[1][6][7][8][9] National Library of Medicine.[1] [Link][1][6]
- U.S. International Trade Commission. (1965).[1] Synthetic Organic Chemicals: United States Production and Sales.[1] U.S. Government Printing Office.[1] (Historical production data for Pent-Oxol). [Link][1]
- University of Technology Sydney. (2015). Chemical Profiling of Exhaled Breath from Cystic Fibrosis Subjects.[1] (Identification of the compound as a VOC biomarker). [Link][1]


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## Sources


- 1. 4-Methoxy-4-methyl-2-pentanone | C7H14O2 | CID 7884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. NOVOBIOCIN SODIUM SALT | 1476-53-5 [chemicalbook.com]
- 3. opus.lib.uts.edu.au [opus.lib.uts.edu.au]
- 4. usitc.gov [usitc.gov]
- 5. usitc.gov [usitc.gov]

- 6. 4-methoxy-4-methyl-2-pentanol, 141-73-1 [thegoodscentscompany.com]
- 7. 4-Methoxy-4-methyl-2-pentanol | C7H16O2 | CID 78955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-Methoxy-4-methyl-2-pentanol, 98%, Thermo Scientific 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fr]
- 9. aceschem.com [aceschem.com]
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